

Application Note: Protocol for Reconstituting Lyophilized Metastin (Human) Peptide

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Compound of Interest

Compound Name: Metastin (human)

Cat. No.: B561550

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Abstract & Scope

Metastin (Kisspeptin-54) is a 54-amino acid peptide ligand for the G-protein coupled receptor GPR54 (KISS1R). It plays a critical role in the suppression of tumor metastasis and the regulation of the Hypothalamic-Pituitary-Gonadal (HPG) axis.^[1] Due to its length (54 residues) and specific amino acid composition (containing Methionine and Tryptophan), Metastin presents unique challenges regarding solubility, oxidation, and surface adsorption.

This Application Note provides a standardized, field-proven protocol for the reconstitution, storage, and handling of human Metastin (residues 68–121 of the KISS1 precursor). This guide deviates from generic peptide handling by addressing the specific physicochemical properties of Metastin to ensure maximum bioactivity and experimental reproducibility.

Product Profile & Physicochemical Analysis

Before reconstitution, it is imperative to understand the molecule's properties to predict its behavior in solution.

Property	Specification	Notes
Peptide Name	Metastin (Human), Kisspeptin-54	Residues 68-121 of KISS1 precursor
Sequence	GTSLSPPESSGSRQQPGLS APHSRQIPAPQGAVLVQREK DLPNYNWNSFGLRF-NH ₂	C-terminal amidation protects against carboxypeptidases.
Molecular Weight	~5857.5 Da	Verify against specific lot CoA.
Net Charge (pH 7)	Positive (+3 to +4)	Basic peptide (Arg/Lys rich).
Solubility Profile	Hydrophilic / Cationic	Soluble in water; generally does not require organic co-solvents (DMSO).
Critical Residues	Trp (W), Met (M)	High Oxidation Risk. Avoid vigorous vortexing and exposure to air.
Adsorption Risk	Moderate to High	Positively charged peptide may bind to glass; use polypropylene.

Pre-Reconstitution Checklist

Equipment & Reagents

- Solvent: Sterile Water for Injection (WFI) or 0.1% Acetic Acid (if higher concentrations >2 mg/mL are required).
 - Why? Metastin is basic. While water is usually sufficient, a slightly acidic environment ensures protonation of basic residues, maintaining repulsion and preventing aggregation.
- Labware: LoBind® (low protein binding) microcentrifuge tubes and pipette tips.
 - Why? To prevent loss of peptide due to adsorption to plastic surfaces, which is critical for nanomolar potency assays.
- Environment: Biosafety cabinet or clean bench to maintain sterility.

Thermal Equilibration (The "Warm-Up")

CRITICAL STEP: Upon removing the lyophilized vial from the freezer (-20°C), allow it to equilibrate to room temperature for at least 30-60 minutes inside a desiccator before opening.

- Mechanism:[2][3] Opening a cold vial causes atmospheric moisture to condense on the hygroscopic peptide cake. This moisture can initiate hydrolysis and aggregation before the solvent is even added.

Reconstitution Protocol

This protocol targets a Stock Concentration of 1 mg/mL (approx. 170 µM).

Step 1: Solvent Addition

- Centrifuge the vial briefly (30 seconds at 500 x g) to ensure the peptide cake is at the bottom.
- Add the calculated volume of Sterile Water to the vial.
 - Recommendation: Aim for the center of the vial, allowing the water to flow down the sides.

Step 2: Dissolution (The "Swirl") [5]

- DO NOT VORTEX. Vortexing introduces shear stress and aeration, which can oxidize the Methionine (Met) and Tryptophan (Trp) residues.
- Dissolve by gentle swirling or inverting the vial slowly for 1-2 minutes.
- Visual Check: The solution should be clear and colorless. If particulates persist, sonicate in a water bath for 10-15 seconds (low power).

Step 3: Filtration (Optional but Recommended for Cell Culture)

- If the peptide is for cell culture (GPR54 signaling assays), filter the stock solution through a 0.22 µm PVDF or PES syringe filter.
- Note: Pre-wet the filter with sterile water to minimize peptide loss during the initial passage.

Step 4: Concentration Verification

- Measure absorbance at 280 nm (A₂₈₀) using a Nanodrop or spectrophotometer.
- Calculate concentration using the molar extinction coefficient () derived from Trp/Tyr residues.
 - **Metastin (Human)** contains 1 Trp and 1 Tyr.
 - Approximate

Storage & Handling Strategy

Peptides in solution are thermodynamically unstable. A rigorous storage strategy is required to prevent degradation.[4][5]

Aliquoting

Never refreeze the master stock. Immediately after reconstitution:

- Aliquot the stock solution into single-use volumes (e.g., 20 µL or 50 µL) using LoBind tubes.
- Nitrogen Overlay (Pro Tip): If available, gently blow inert nitrogen gas into the tube headspace before closing to prevent oxidation of Met/Trp residues during storage.

Freezing

- Short Term (< 1 week): 4°C (Refrigerated).
- Long Term (> 6 months): -20°C or -80°C.[6]
- Flash Freezing: For maximum stability, flash freeze aliquots in liquid nitrogen before placing them in the freezer.

Experimental Usage & Dilution

When preparing working solutions for assays (e.g., Calcium Flux, ERK phosphorylation):

- **Carrier Protein:** Dilute the stock peptide into a buffer containing 0.1% BSA (Bovine Serum Albumin) or 5% Gelofusine.
 - **Reasoning:** At physiological concentrations (nanomolar range), peptide adsorption to plastic walls becomes the dominant factor in concentration loss. BSA coats the plastic, ensuring the Metastin remains in solution.
- **pH Sensitivity:** Ensure the assay buffer is buffered to pH 7.4 (e.g., HEPES or PBS). Metastin binding to GPR54 is pH-sensitive.

Quality Control & Bioactivity Validation

To verify the integrity of the reconstituted peptide, a functional bioassay is recommended.

Bioassay: GPR54-Mediated Calcium Flux

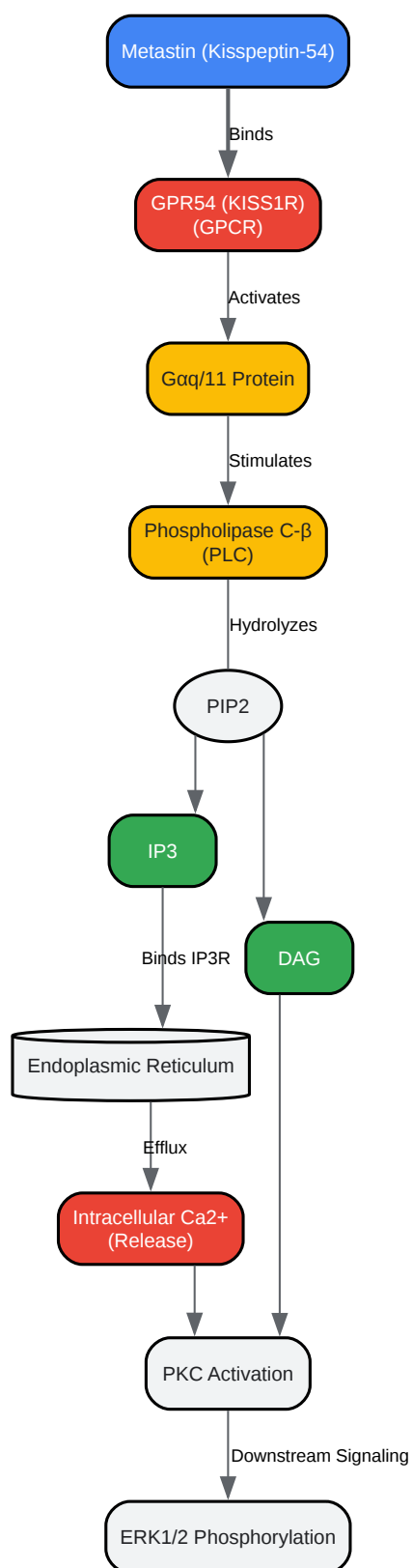
Metastin signals primarily through the

pathway, leading to intracellular calcium release.

- **Cell Line:** CHO-K1 or HEK293 cells stably expressing human GPR54 (KISS1R).
- **Readout:** FLIPR Calcium Assay or Fura-2 imaging.
- **Expected EC50:** Human Metastin typically exhibits an EC50 of 1–5 nM in GPR54-expressing cells.

Visualization of Signaling Pathway

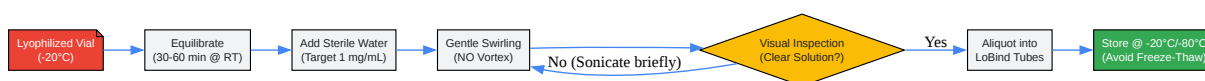
The following diagram illustrates the mechanism of action used for bioactivity validation.



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Caption: Figure 1: GPR54 (KISS1R) signaling cascade activated by Metastatin. Bioactivity is validated via Ca²⁺ flux or ERK phosphorylation.

Reconstitution Workflow Diagram



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Caption: Figure 2: Step-by-step reconstitution workflow ensuring peptide stability and minimizing degradation.

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